

# 2-Methylpiperazine-d7 safety data sheet and handling

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## Compound of Interest

Compound Name: 2-Methylpiperazine-d7

Cat. No.: B12399096

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## An In-depth Technical Guide to the Safe Handling of 2-Methylpiperazine-d7

This guide provides comprehensive safety and handling information for **2-Methylpiperazine-d7**, targeted at researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical suppliers. It is important to note that while this document pertains to the deuterated form, much of the safety data is extrapolated from its non-deuterated analogue, 2-Methylpiperazine, a common practice for isotopically labeled compounds.

## Chemical Identification and Properties

**2-Methylpiperazine-d7** is a deuterated version of 2-Methylpiperazine. The non-deuterated form is a white to yellow crystalline solid.<sup>[1][2]</sup> It is hygroscopic, meaning it absorbs moisture from the air.<sup>[3][4]</sup>

Table 1: Physical and Chemical Properties of 2-Methylpiperazine (Non-deuterated)

Property	Value	Source
Molecular Formula	<b>C5H12N2</b>	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	100.16 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	White to yellow solid/crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	61 - 63 °C (142 - 145 °F)	<a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	155 °C (311 °F)	<a href="#">[1]</a> <a href="#">[6]</a>
Flash Point	65 °C (149 °F) - closed cup	<a href="#">[1]</a> <a href="#">[6]</a>
Solubility	Soluble in water	<a href="#">[1]</a> <a href="#">[2]</a>

| Stability | Stable under recommended storage conditions; hygroscopic [\[1\]](#)[\[3\]](#) |

## Hazard Identification and Classification

2-Methylpiperazine is classified as a hazardous substance.[\[7\]](#) It is a flammable solid that can cause severe skin burns and serious eye damage.[\[1\]](#)[\[5\]](#)

Table 2: GHS Hazard Classification

Classification	Category	Hazard Statement
Flammable Solids	<b>Category 1 / 2</b>	<b>H228: Flammable solid</b> <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Skin Corrosion/Irritation	Category 1B / 2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation <a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Serious Eye Damage/Eye Irritation	Category 1 / 2	H318/H319: Causes serious eye damage / Causes serious eye irritation <a href="#">[8]</a> <a href="#">[9]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation <a href="#">[8]</a>

| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin[9] |

Signal Word: Danger[1][6][8]

## Safe Handling and Storage

Proper handling and storage procedures are critical to ensure safety when working with **2-Methylpiperazine-d7**.

### Precautions for Safe Handling

- Handle in a well-ventilated area or under an exhaust hood.[1][8]
- Avoid contact with skin, eyes, and clothing.[1][4]
- Do not breathe dust or vapors.[8][10]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][5][8]
- Use non-sparking, explosion-proof tools and equipment.[5][8]
- Ground and bond containers when transferring material.[5][8]
- Wash hands thoroughly after handling.[4][8]
- Do not eat, drink, or smoke in the work area.[7][10]

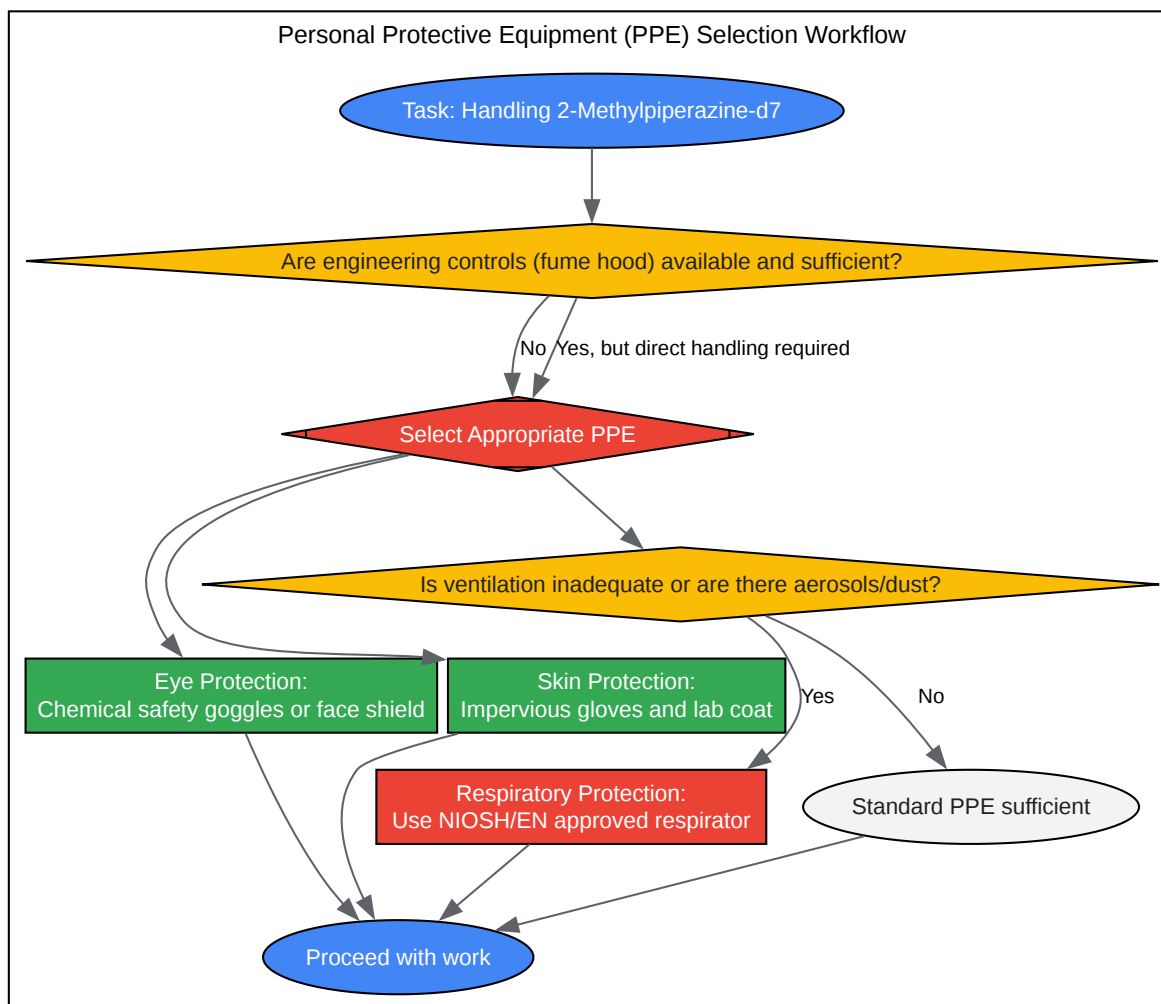
### Conditions for Safe Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][10]
- Keep away from heat and ignition sources.[1][5]
- Store in a flammables area.[3][5]
- Protect from moisture as the material is hygroscopic.[1][4]
- Incompatible materials include strong oxidizing agents and strong acids.[1][5][7]

# Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

- **Engineering Controls:** Use in a well-ventilated area. Facilities should be equipped with an eyewash station and a safety shower.<sup>[4][5]</sup> Use explosion-proof electrical and ventilating equipment.<sup>[5]</sup>
- **Eye/Face Protection:** Wear chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.<sup>[5][8]</sup>
- **Skin Protection:** Wear impervious, chemical-resistant gloves and protective clothing to prevent skin contact.<sup>[1][5][8]</sup>
- **Respiratory Protection:** If exposure limits are exceeded or irritation occurs, use a full-face respirator with appropriate cartridges (e.g., type ABEK (EN 14387) or N95 (US)) or a supplied-air respirator.<sup>[1][6][8]</sup>



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Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).

## First Aid Measures

Immediate action is required in case of exposure.

Table 3: First Aid Procedures

Exposure Route	Procedure
Inhalation	<b>Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.</b> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.[\[1\]](#)[\[5\]](#)[\[8\]](#) |

## Firefighting and Accidental Release Measures

### Firefighting

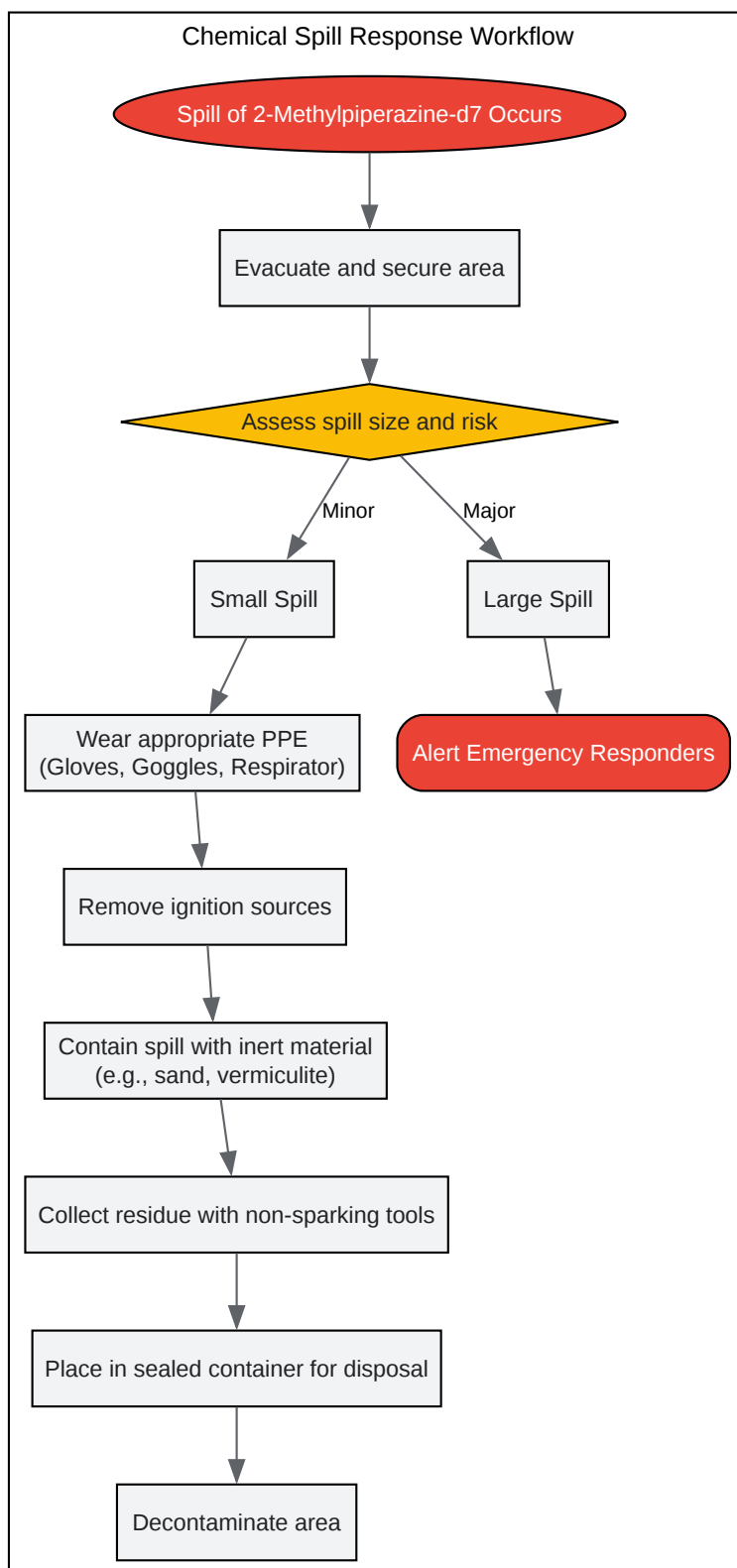
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[8\]](#)
- Specific Hazards: Flammable solid.[\[8\]](#) Containers may explode when heated.[\[5\]](#) Hazardous decomposition products include carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[\[1\]](#)[\[5\]](#)
- Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[8\]](#)

### Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[\[8\]](#) Avoid contact with the substance and do not breathe dust.[\[8\]](#) Remove all sources of ignition.[\[5\]](#)[\[8\]](#) Wear appropriate

PPE.[8]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][8]
- Containment and Cleanup: Use spark-proof tools and explosion-proof equipment.[7][8]  
Sweep up or pick up the material without creating dust and place it in a suitable, closed container for disposal.[1][5][8]



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Caption: General workflow for responding to an accidental chemical spill.



# Toxicological and Ecological Information

## Toxicological Data

The toxicological properties of the deuterated form have not been fully investigated.<sup>[5]</sup> Data is based on the non-deuterated analogue.

- Acute Toxicity:
  - Oral (rat) LD50: 2030 mg/kg.<sup>[1][7]</sup>
- Potential Health Effects:
  - Inhalation: May cause respiratory tract irritation.<sup>[1][4]</sup>
  - Skin: Causes skin irritation and may cause severe burns.<sup>[1][8]</sup> Harmful if absorbed through the skin.<sup>[1]</sup>
  - Eyes: Causes serious eye irritation and may cause severe damage or burns.<sup>[1][4][8]</sup>
  - Ingestion: May be harmful if swallowed and can cause gastrointestinal irritation.<sup>[1][4][7]</sup>
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, or NTP.<sup>[1]</sup>

Note on Experimental Protocols: Detailed methodologies for the cited toxicological studies, such as the LD50 test, are not available in the referenced safety data sheets. These studies are typically conducted under standardized guidelines (e.g., OECD) by the manufacturer or a third-party testing facility.

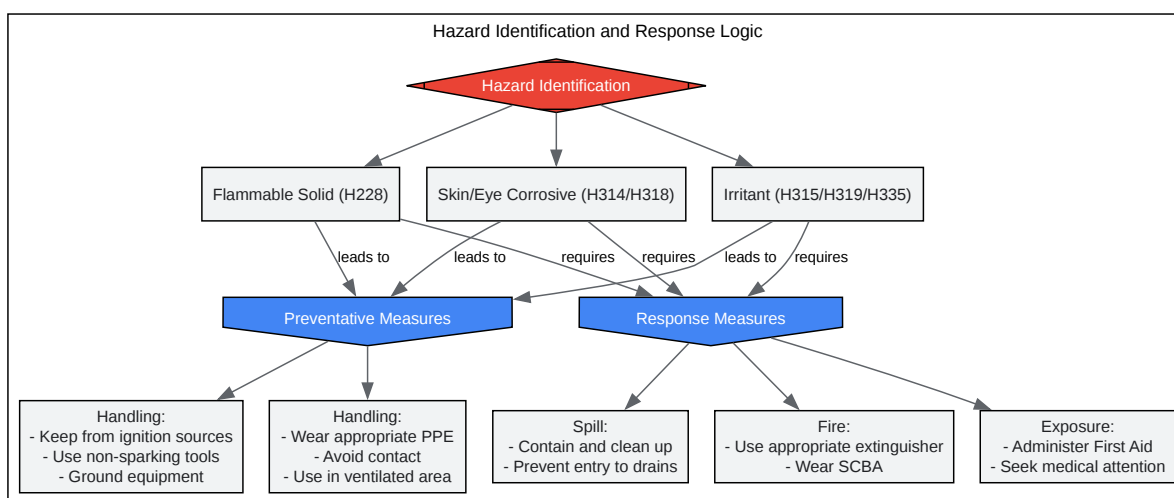
## Ecological Information

- Ecotoxicity: Do not empty into drains.<sup>[5]</sup>
  - LC50 (Pimephales promelas - fathead minnow): 1830 - 2740 mg/L, 96h flow-through.<sup>[5]</sup>
- Persistence and Degradability: Being soluble in water, persistence is unlikely.<sup>[5]</sup>

- Mobility in Soil: Expected to be mobile in the environment due to its water solubility.[5]

## Hazard Response Logic

The following diagram illustrates the logical flow from hazard identification to appropriate response actions based on the information provided in the safety data sheets.



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Caption: Logical relationships between identified hazards and required actions.

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